

# (+)-7'-Methoxylariciresinol CAS number and molecular formula

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## Compound of Interest

Compound Name: (+)-7'-Methoxylariciresinol

Cat. No.: B15591006

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## (+)-7'-Methoxylariciresinol: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

### Abstract

**(+)-7'-Methoxylariciresinol** is a naturally occurring lignan glucoside that has been identified in the plant species *Cyclea racemosa*. As a member of the lignan class of polyphenols, it is of interest to the scientific community for its potential biological activities. This document provides a concise summary of the currently available technical data for **(+)-7'-Methoxylariciresinol**, including its chemical identifiers and known source. At present, detailed experimental protocols, comprehensive pharmacological studies, and specific signaling pathway interactions for this compound are not extensively documented in publicly accessible literature. This guide serves as a foundational reference for researchers initiating studies on **(+)-7'-Methoxylariciresinol**.

### Chemical and Physical Properties

A summary of the key chemical identifiers for **(+)-7'-Methoxylariciresinol** is provided in Table 1. This data is essential for the accurate identification and characterization of the compound in a research setting.

Identifier	Value	Source
CAS Number	1426550-86-8	[1]
Molecular Formula	C21H26O7	[1]
Molecular Weight	390.43 g/mol	[1]
Class	Lignan Glucoside	[1][2]

Table 1: Chemical Identifiers for **(+)-7'-Methoxylariciresinol**

## Natural Source and Isolation

**(+)-7'-Methoxylariciresinol** has been identified as a constituent of *Cyclea racemosa*, a plant belonging to the Menispermaceae family.[1][2]

## General Isolation Considerations

While a specific, detailed experimental protocol for the isolation of **(+)-7'-Methoxylariciresinol** is not readily available in the reviewed literature, the general approach for extracting lignans from plant material typically involves the following steps. This generalized workflow is provided for illustrative purposes.

Caption: Generalized workflow for the isolation of lignans from plant sources.

## Biological Activity and Signaling Pathways

The existing public literature on **(+)-7'-Methoxylariciresinol** does not yet provide specific details regarding its biological activities or interactions with cellular signaling pathways. As a lignan, it belongs to a class of compounds known for a wide range of biological effects, including antioxidant, anti-inflammatory, and anticancer activities. However, dedicated pharmacological studies are required to determine the specific effects of **(+)-7'-Methoxylariciresinol**.

For context, the study of signaling pathways often involves complex interactions between various proteins. The diagram below illustrates a generic signaling cascade to represent the type of pathway that might be investigated for this compound in future research.

Caption: A hypothetical signaling pathway potentially modulated by an external ligand.

## Future Research Directions

The limited availability of in-depth technical data for **(+)-7'-Methoxylariciresinol** highlights several key areas for future investigation:

- Isolation and Synthesis: Development and publication of detailed, validated protocols for the isolation of **(+)-7'-Methoxylariciresinol** from *Cyclea racemosa* or its total chemical synthesis.
- Pharmacological Screening: Comprehensive in vitro and in vivo studies to elucidate the biological activities of **(+)-7'-Methoxylariciresinol**.
- Mechanism of Action: Investigation into the specific cellular targets and signaling pathways modulated by this compound.
- Structure-Activity Relationship Studies: Synthesis and evaluation of analogues to understand the chemical features essential for its biological effects.

## Conclusion

**(+)-7'-Methoxylariciresinol** is a defined chemical entity with a known natural source. However, a comprehensive understanding of its biological profile and therapeutic potential requires significant further research. This document provides the foundational chemical information to support such future endeavors. Researchers are encouraged to build upon this baseline knowledge to explore the pharmacology of this interesting natural product.

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## References

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